

Essential Safety and Operational Guide for Handling 2,5-Dibromofuran

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Compound of Interest

Compound Name: 2,5-Dibromofuran

Cat. No.: B110504

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2,5-Dibromofuran**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Summary

2,5-Dibromofuran is a hazardous chemical that requires careful handling. Key hazards include:

- Acute Toxicity: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

It is classified as a combustible liquid and may be sensitive to light and air.[\[3\]](#)[\[4\]](#)

Physical and Chemical Properties

A summary of the known quantitative data for **2,5-Dibromofuran** is provided below.

| Property | Value |
|---------------------|--|
| CAS Number | 32460-00-7 |
| Molecular Formula | C4H2Br2O |
| Molecular Weight | 225.87 g/mol [2] |
| Appearance | Colorless to light yellow or orange clear liquid[3] |
| Odor | Strong, pungent[3] |
| Solubility | Sparingly soluble in water. Soluble in chloroform and methanol.[3] |
| Storage Temperature | Inert atmosphere, store in freezer, under -20°C[3][5] |

Occupational Exposure Limits (OELs) for **2,5-Dibromofuran** have not been established by major regulatory bodies.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **2,5-Dibromofuran**.

| PPE Category | Specification | Rationale |
|-------------------------|--|---|
| Eye and Face Protection | Tightly fitting safety goggles or a face shield. | Protects against splashes and vapors that can cause serious eye irritation. |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile, Neoprene). | Prevents skin contact which can cause irritation. Glove compatibility should be confirmed with the manufacturer, as specific breakthrough times for 2,5-Dibromofuran are not readily available. |
| Body Protection | Flame-retardant lab coat and closed-toe shoes. | Provides a barrier against skin exposure and protection from potential fire hazards. |
| Respiratory Protection | Use in a well-ventilated chemical fume hood. | Minimizes inhalation of vapors which can cause respiratory tract irritation. |

Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **2,5-Dibromofuran** in a laboratory setting.

Preparation:

- Review Safety Data Sheet (SDS): Before beginning work, thoroughly read and understand the SDS for **2,5-Dibromofuran**.
- Ensure Proper Ventilation: All handling of **2,5-Dibromofuran** must be conducted in a certified chemical fume hood.
- Assemble PPE: Don all required personal protective equipment as detailed in the table above.

- **Prepare Work Area:** Ensure the work area is clean, uncluttered, and free of ignition sources. Have spill cleanup materials readily available.

Handling:

- **Container Inspection:** Before opening, inspect the container for any damage or leaks.
- **Dispensing:** Carefully dispense the required amount of **2,5-Dibromofuran**. Avoid splashing.
- **Keep Container Closed:** When not in use, ensure the container is tightly sealed to prevent the release of vapors.
- **Avoid Incompatible Materials:** Keep away from strong oxidizing agents.

Post-Handling:

- **Decontamination:** Wipe down the work surface with an appropriate solvent and cleaning agent.
- **Hand Washing:** Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.

Disposal Plan

Proper disposal of **2,5-Dibromofuran** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

- **Halogenated Organic Waste:** **2,5-Dibromofuran** is a halogenated organic compound and must be disposed of in a designated "Halogenated Organic Waste" container.^[6]
- **Do Not Mix:** Do not mix halogenated waste with non-halogenated waste streams.^[3] This is because the disposal methods differ, and cross-contamination can lead to complications and increased disposal costs.^[7]

Disposal Procedure:

- **Collect Waste:** Collect all liquid **2,5-Dibromofuran** waste in a properly labeled, sealed, and compatible waste container.
- **Contaminated Materials:** Dispose of any materials contaminated with **2,5-Dibromofuran** (e.g., pipette tips, gloves, bench paper) in a sealed bag or container designated for solid hazardous waste.^[3]
- **Labeling:** Clearly label all waste containers with "Hazardous Waste," the full chemical name ("**2,5-Dibromofuran**"), and the associated hazards (e.g., "Toxic," "Irritant").
- **Storage:** Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.
- **Arrange for Pickup:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.

Emergency Procedures

Spill Response:

- **Evacuate:** In case of a large spill, evacuate the immediate area.
- **Alert:** Notify your supervisor and your institution's EHS department.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** If safe to do so, contain the spill using absorbent materials.
- **Cleanup:** For small spills, trained personnel wearing appropriate PPE can clean the spill using an inert absorbent material. Collect the absorbed material in a sealed container for disposal as hazardous waste.

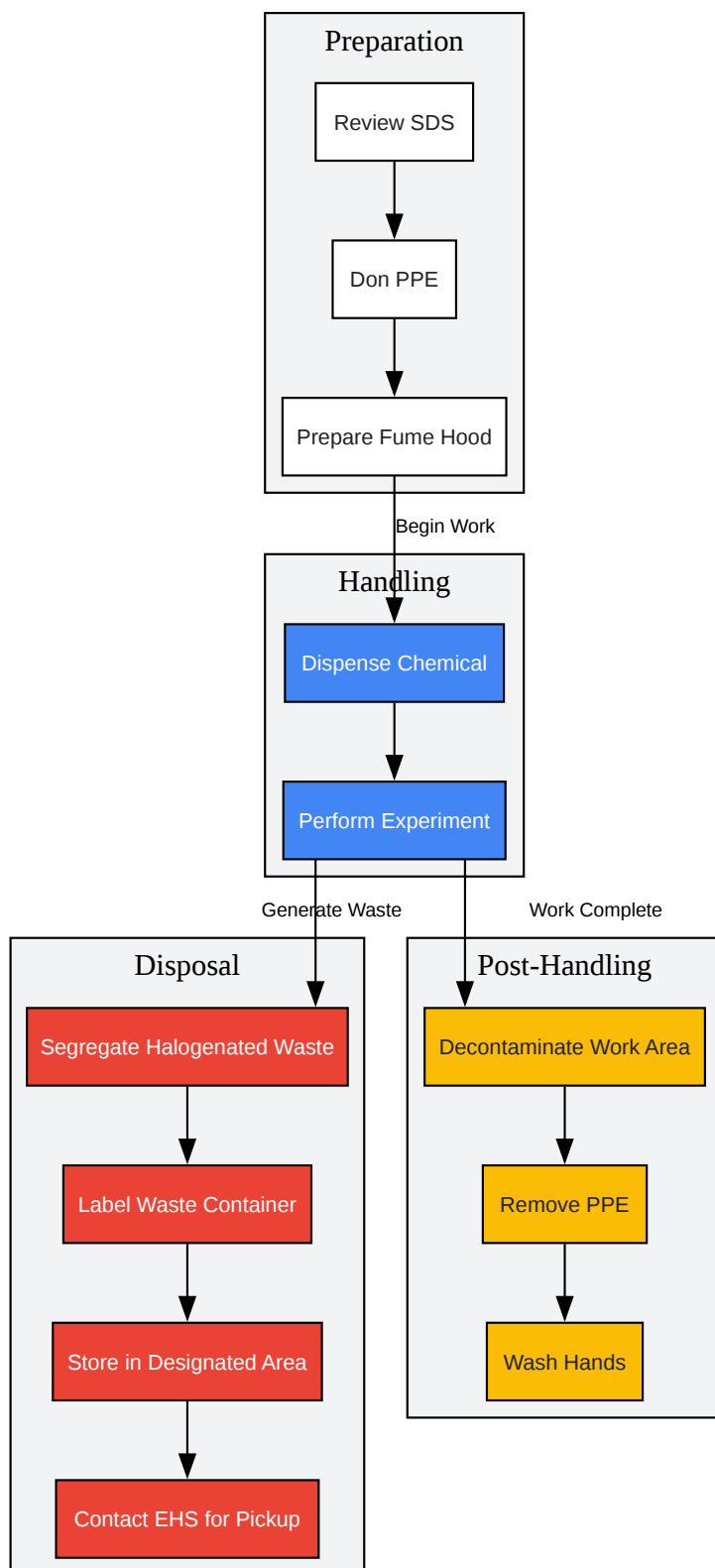
Exposure Response:

- **Inhalation:** Move the affected person to fresh air. Seek medical attention if breathing is difficult or irritation persists.

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Visual Workflow for Handling and Disposal

The following diagram illustrates the logical flow of procedures for safely handling and disposing of **2,5-Dibromofuran**.



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Caption: Workflow for handling and disposal of **2,5-Dibromofuran**.

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